Introduction: The Phenothiazine Scaffold as a Privileged Structure

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Compound of Interest

Compound Name:	*2-(10H-phenothiazin-10-yl)acetohydrazide*
CAS No.:	*125096-15-3*
Cat. No.:	*B058471*

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The phenothiazine tricycle is a foundational scaffold in medicinal chemistry, recognized for its remarkable versatility and broad spectrum of biological activities.[1][2] First synthesized in 1883, phenothiazine and its derivatives have revolutionized medicine, leading to the development of the first antipsychotic drug, chlorpromazine, and transforming the treatment of psychiatric disorders.[3][4] Beyond their neuroleptic applications, phenothiazine-based compounds have demonstrated significant potential as anticancer, antihistaminic, anti-inflammatory, antibacterial, and antifungal agents.[1][5][6][7][8][9] This wide range of therapeutic efficacy stems from the unique three-dimensional "butterfly" structure of the phenothiazine core, which allows for extensive chemical modification and interaction with a multitude of biological targets.[1][10]

This guide focuses on a key synthetic intermediate, **2-(10H-phenothiazin-10-yl)acetohydrazide**. This molecule serves as a critical building block for researchers and drug development professionals, enabling the synthesis of novel phenothiazine derivatives. Its acetohydrazide moiety provides a reactive handle for condensation reactions, allowing for the facile introduction of diverse pharmacophores to explore structure-activity relationships (SAR) and develop new therapeutic candidates.

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Core Compound: Chemical and Physical Properties

A clear understanding of the physicochemical properties of a starting material is fundamental to its effective use in synthesis and research. The key identifiers and properties for **2-(10H-phenothiazin-10-yl)acetohydrazide** are summarized below.

Property	Value	Source(s)
Chemical Name	2-(10H-phenothiazin-10-yl)acetohydrazide	[11][12][13]
CAS Number	125096-15-3	[11][12][13]
Molecular Formula	$C_{14}H_{13}N_3OS$	[12]
Molecular Weight	271.34 g/mol	[12]
Purity	Typically ≥97%	[12]
MDL Number	MFCD01249325	[12]

Synthesis Protocol: A Step-by-Step Experimental Guide

The synthesis of **2-(10H-phenothiazin-10-yl)acetohydrazide** is a well-established, two-step process commencing from the parent 10H-phenothiazine.[14] The methodology described below is a self-validating system, where the successful isolation and characterization of the intermediate ester confirms the efficacy of the first step before proceeding to the final hydrazinolysis.

Part 1: Synthesis of Ethyl 2-(10H-phenothiazin-10-yl)acetate

This initial step involves the N-alkylation of the phenothiazine ring. The nitrogen atom of phenothiazine acts as a nucleophile, displacing the chloride from ethyl chloroacetate.

- Rationale: The choice of ethyl chloroacetate provides the necessary two-carbon spacer and an ester functional group, which is an ideal precursor for the subsequent hydrazinolysis. The

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use of a base like sodium hydride (NaH) or potassium carbonate is crucial to deprotonate the secondary amine of phenothiazine, thereby increasing its nucleophilicity and driving the reaction forward.

Experimental Protocol:

- Reaction Setup: To a solution of 10H-phenothiazine (1 equivalent) in a suitable aprotic solvent (e.g., dry acetone or THF), add a base such as anhydrous potassium carbonate (1.5 equivalents).
- Addition of Alkylating Agent: While stirring the suspension, add ethyl chloroacetate (1.2 equivalents) dropwise at room temperature.
- Reaction Progression: Reflux the reaction mixture for 8-12 hours. Monitor the reaction's completion using Thin Layer Chromatography (TLC) with a suitable mobile phase [e.g., acetone:chloroform:methanol (1:1:1)].[6]
- Workup and Isolation: After completion, cool the mixture to room temperature and filter off the inorganic salts. Evaporate the solvent from the filtrate under reduced pressure. The resulting crude product can be purified by recrystallization from ethanol to yield pure ethyl 2-(10H-phenothiazin-10-yl)acetate.

Part 2: Synthesis of 2-(10H-phenothiazin-10-yl)acetohydrazide

This second step converts the ethyl ester intermediate into the desired acetohydrazide through nucleophilic acyl substitution with hydrazine hydrate.

- Rationale: Hydrazine is a potent nucleophile that readily attacks the electrophilic carbonyl carbon of the ester. This reaction, known as hydrazinolysis, is a standard and highly efficient method for converting esters to hydrazides. The resulting hydrazide is a key synthon for creating larger molecules.

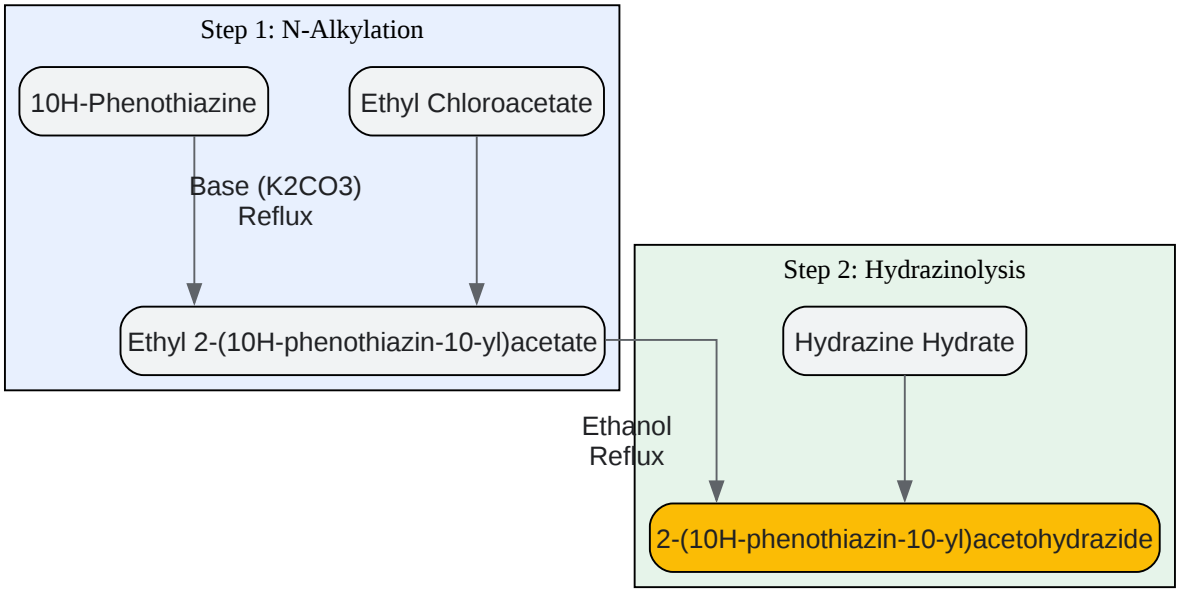
Experimental Protocol:

- Reaction Setup: Dissolve the synthesized ethyl 2-(10H-phenothiazin-10-yl)acetate (1 equivalent) in ethanol in a round-bottom flask.

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- Addition of Hydrazine: Add hydrazine hydrate (5-10 equivalents) to the solution. The large excess of hydrazine ensures the reaction goes to completion.
- Reaction Progression: Reflux the mixture for 6-8 hours. The product will often precipitate out of the solution upon cooling.
- Workup and Isolation: Cool the reaction mixture in an ice bath. Collect the precipitated solid by filtration, wash with cold ethanol, and dry under vacuum to obtain **2-(10H-phenothiazin-10-yl)acetohydrazide**.[14]
- Characterization: The final product should be characterized by standard analytical techniques (FTIR, ^{1}H NMR, Mass Spectrometry) to confirm its structure and purity.[14]

Synthesis Workflow Diagram



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Caption: Synthetic route to **2-(10H-phenothiazin-10-yl)acetohydrazide**.

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Application in Anticancer Drug Development

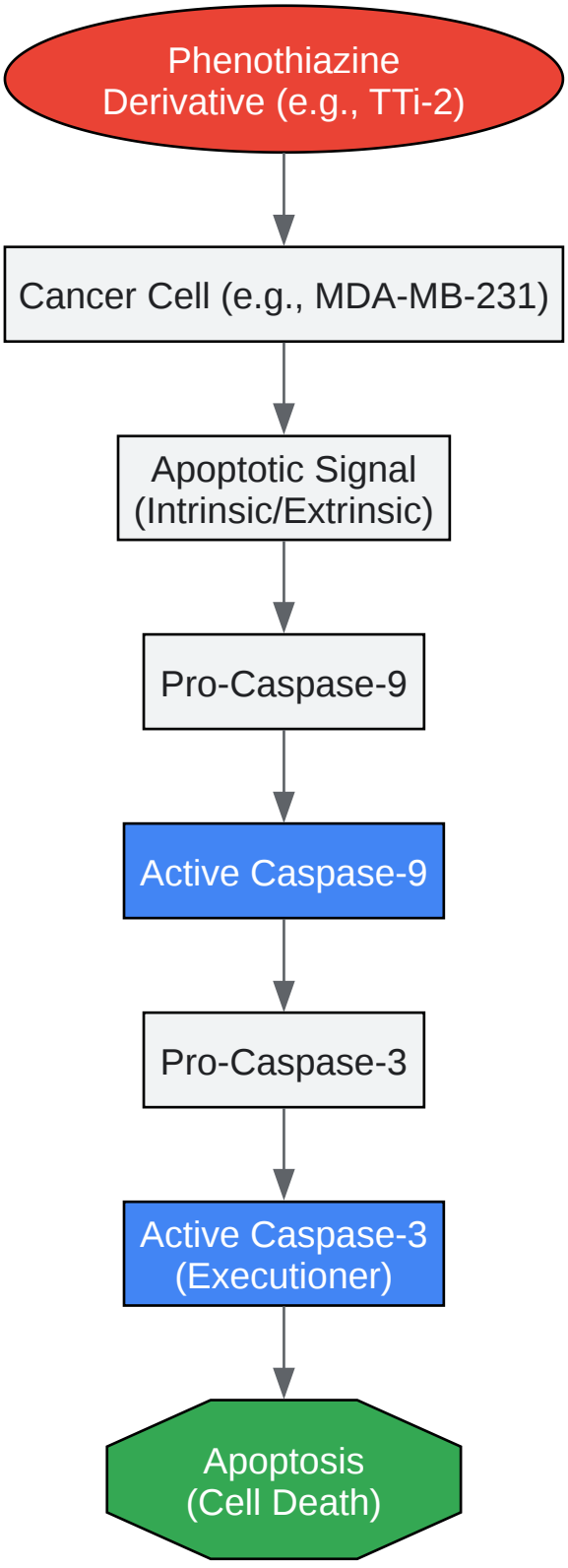
The primary value of **2-(10H-phenothiazin-10-yl)acetohydrazide** lies in its role as a versatile intermediate for creating libraries of novel compounds with therapeutic potential. The phenothiazine scaffold is a known pharmacophore in anticancer drug design.[15] Derivatives have been shown to induce apoptosis, arrest the cell cycle, and inhibit cancer cell migration and invasion.[2][15]

The terminal hydrazide group of the title compound can be readily condensed with various aldehydes or ketones to form hydrazones. This modular approach allows for the systematic exploration of how different substituents impact biological activity. For example, researchers have synthesized N'-(substitutedbenzylidene)-**2-(10H-phenothiazin-10-yl)acetohydrazide**s to create new potential therapeutic agents.[14]

Illustrative Biological Pathway: Caspase-Mediated Apoptosis

Many cytotoxic anticancer agents, including novel phenothiazine derivatives, exert their effect by inducing programmed cell death, or apoptosis.[15] A central mechanism in this process is the activation of the caspase cascade. The diagram below illustrates a simplified pathway that can be modulated by such compounds.

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Caption: Simplified caspase activation pathway in drug-induced apoptosis.

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Supplier and Procurement Information

For researchers and drug development professionals, reliable sourcing of starting materials is paramount. **2-(10H-phenothiazin-10-yl)acetohydrazide** is commercially available from several chemical suppliers.

Supplier	CAS Number	Website/Contact
Arctom Scientific	125096-15-3	]">www.arctomsci.com[11]
ChemUniverse	125096-15-3	]">www.chemuniverse.com[12]
Sigma-Aldrich	125096-15-3	]">www.sigmaaldrich.com
ChemicalBook	125096-15-3	]">www.chemicalbook.com[13]

Note: Availability and stock levels should be confirmed directly with the suppliers.

Conclusion

2-(10H-phenothiazin-10-yl)acetohydrazide is more than just a chemical compound; it is an enabling tool for innovation in medicinal chemistry. Its straightforward synthesis and reactive hydrazide functionality make it an invaluable starting material for the development of new phenothiazine derivatives. As research continues to uncover the vast therapeutic potential of the phenothiazine scaffold, from oncology to neurobiology, the utility of this core intermediate will undoubtedly grow, empowering scientists to design and synthesize the next generation of impactful medicines.

References

- Babalola, B. (2024). Exploring the therapeutic potential of phenothiazine derivatives in medicinal chemistry. Results in Chemistry, 8, 101565. [Link]
- Kapoor, A. (2017). Synthesis and Characterization of Phenothiazine Derivatives. The Pharmaceutical and Chemical Journal, 4(2), 82-87. [Link]
- Arctom Scientific. (n.d.). CAS NO. 125096-15-3 | **2-(10H-Phenothiazin-10-yl)acetohydrazide**.
- ChemUniverse. (n.d.). **2-(10H-PHENOTHIAZIN-10-YL)ACETOHYDRAZIDE** [P43813].

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- Li, T., et al. (2020). The Design and Synthesis of Novel Phenothiazine Derivatives as Potential Cytotoxic Agents. Molecules, 25(21), 5195. [Link]
- Wikipedia. (2024, November 28). Phenothiazine. [Link]
- MassiveBio. (2024). Phenothiazine.
- Wisdom Library. (2025). Phenothiazine derivative: Significance and symbolism.
- ChemicalBook. (n.d.). **2-(10H-PHENOTHIAZIN-10-YL)ACETOHYDRAZIDE** | 125096-15-3.
- Sigma-Aldrich. (n.d.). **2-(10H-Phenothiazin-10-yl)acetohydrazide**.
- MDPI. (2024). Synthetic Routes and Bioactivity Profiles of the Phenothiazine Privileged Scaffold. Molecules, 29(12), 2845. [Link]
- Sinha, S., et al. (2011). Synthesis and Biological Activity of Phenothiazine Derivatives. International Journal of Pharmaceutical Sciences and Research, 2(4), 856-865.
- ChemUniverse. (n.d.). Order : ChemUniverse.
- CymitQuimica. (n.d.). CAS 1068-57-1: Acetohydrazide.
- Gzella, A., et al. (2022). Synthesis and Spectroscopic Characterization of Selected Phenothiazines and Phenazines Rationalized Based on DFT Calculation. Molecules, 27(21), 7589. [Link]
- Kumar, B. V., et al. (2020). Synthesis and Evaluation of Phenothiazine Derivatives. IOSR Journal of Pharmacy and Biological Sciences, 15(5), 55-63. [Link]
- ResearchGate. (2020). (PDF) Synthesis and Evaluation of Phenothiazine Derivatives.
- ChemUniverse. (n.d.). Request A Quote - ChemUniverse.
- Connect Journals. (n.d.). Efficient Synthesis of Phenothiazine-based Heterocyclic Derivatives and their Biological Studies.
- He, H., et al. (2018). Synthesis and Biological Investigation of Phenothiazine-Based Benzhydroxamic Acids as Selective Histone Deacetylase 6 (HDAC6) Inhibitors. Journal of Medicinal Chemistry, 61(17), 7970-7980. [Link]
- ResearchGate. (n.d.). Available online through - ResearchGate.
- ChemicalBook. (n.d.). 2-[2-[4-[2-methyl-3-(10H-phenothiazin-10-yl)propyl]piperazin-1-yl]ethoxy]ethanol.
- Motohashi, N., et al. (2000). Chemical structure of phenothiazines and their biological activity. Current Drug Targets, 1(1), 45-66.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. Phenothiazine - Wikipedia [en.wikipedia.org]
- 4. massivebio.com [massivebio.com]
- 5. Synthesis and Biological Activity of Phenothiazine Derivatives | Semantic Scholar [semanticscholar.org]
- 6. iosrphr.org [iosrphr.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Chemical structure of phenothiazines and their biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Synthesis and Spectroscopic Characterization of Selected Phenothiazines and Phenazines Rationalized Based on DFT Calculation - PMC [pmc.ncbi.nlm.nih.gov]
- 11. arctomsci.com [arctomsci.com]
- 12. chemuniverse.com [chemuniverse.com]
- 13. 2-(10H-PHENOTHIAZIN-10-YL)ACETOHYDRAZIDE | 125096-15-3 [amp.chemicalbook.com]
- 14. Synthesis and Characterization of Phenothiazine Derivatives - The Pharmaceutical and Chemical Journal [tpcj.org]
- 15. benthamscience.com [benthamscience.com]

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